

Technical Guide: Solubility, Stability, and Handling of Heptanal-d14

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Compound of Interest

Compound Name: Heptanal-d14

CAS No.: 1246819-97-5

Cat. No.: B588509

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Executive Summary

Heptanal-d14 (Perdeuterated Heptanal, CAS: 1246819-97-5) is a critical isotopologue used primarily as an internal standard in quantitative metabolomics and lipid peroxidation studies. Its utility stems from its chemical similarity to endogenous heptanal—a biomarker for oxidative stress and specific cancer pathologies—while providing a distinct mass shift (+14 Da) for mass spectrometry.

While chemically robust due to the Kinetic Isotope Effect (KIE), **Heptanal-d14** retains the inherent reactivity of medium-chain aldehydes. This guide provides an authoritative framework for its solubility profile, stability mechanisms, and rigorous handling protocols to ensure experimental reproducibility.

Physicochemical Profile & Isotope Effects[1]

Heptanal-d14 is the fully deuterated analog of heptanal. While its solubility properties mirror the non-deuterated parent, its chemical stability is significantly enhanced due to the strength of the Carbon-Deuterium (C-D) bond.

Table 1: Comparative Physicochemical Properties

Property	Heptanal (Natural)	Heptanal-d14 (Isotope Label)	Impact on Application
Formula	C ₇ H ₁₄ O	C ₇ D ₁₄ O	Mass Shift (+14) for MS resolution
MW (g/mol)	114.19	~128.27	Distinct m/z peak separation
Boiling Point	152.8°C	~153°C	Co-elution in GC (slight retention shift possible)
Density	0.817 g/mL	~0.89 g/mL	Gravimetric preparation adjustments required
Lipophilicity (LogP)	2.3	~2.3	Identical extraction efficiency in lipidomics
C-H/C-D Bond Energy	~98 kcal/mol	~100 kcal/mol	Primary KIE: Slower oxidation rates

Solubility & Solvent Selection Strategy

Heptanal-d14 is a lipophilic aldehyde. It is practically insoluble in water but highly soluble in organic solvents. The choice of solvent dictates the stability of the standard; aldehydes are reactive electrophiles and can form hemiacetals or acetals in nucleophilic solvents.

Table 2: Solvent Compatibility Matrix

Solvent	Solubility	Stability Risk	Application Recommendation
Chloroform (CDCl ₃)	High	Moderate: Acidic impurities in CHCl ₃ can catalyze polymerization.	NMR Analysis: Use Silver Foil or K ₂ CO ₃ treated solvent to neutralize acidity.
Methanol (MeOH)	High	High: Rapidly forms hemiacetals/acetals at room temp.	LC-MS: Use only for immediate injection; do not store stock solutions in MeOH.
DMSO	High	Low: Excellent stability if anhydrous.	Bio-assays/Stock Storage: Best for long-term frozen storage (-20°C).
Hexane / Heptane	High	Low: Inert non-polar environment.	GC-MS: Ideal solvent. No nucleophilic attack possible.
Ethyl Acetate	High	Low: Good general stability. ^[1]	Extraction: Suitable for liquid-liquid extraction workflows.

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*Critical Insight: Never store **Heptanal-d14** in alcohols (Methanol/Ethanol) for extended periods. The equilibrium will shift toward the hemiacetal, confounding quantitative analysis.*

Stability Mechanisms: The Deuterium Advantage

The primary degradation pathway for heptanal is radical auto-oxidation to heptanoic acid. Deuteration at the formyl position (C1) significantly inhibits this process via the Primary Kinetic Isotope Effect (KIE).

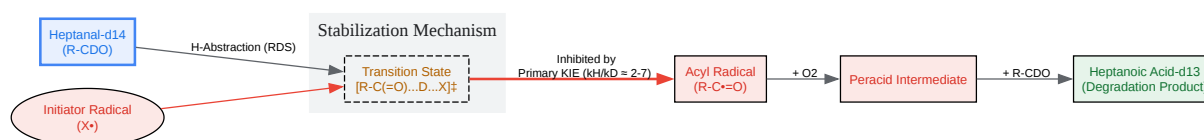
Mechanism of Stabilization

The rate-determining step (RDS) in aldehyde auto-oxidation is the abstraction of the formyl hydrogen atom by a radical initiator.

- Non-Deuterated: $\text{R-C(=O)-H} + \text{X}\cdot \rightarrow \text{R-C(=O)}\cdot + \text{H-X}$ (Fast)
- Deuterated: $\text{R-C(=O)-D} + \text{X}\cdot \rightarrow \text{R-C(=O)}\cdot + \text{D-X}$ (Slow)

Because the C-D bond has a lower zero-point energy than the C-H bond, the activation energy for this abstraction is higher, extending the shelf-life of the standard.

Visualization: Auto-Oxidation Pathway & KIE Blockade



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Figure 1: The radical auto-oxidation pathway of **Heptanal-d14**. The red arrow indicates the Rate-Determining Step (RDS) where deuterium substitution significantly slows degradation.

Experimental Protocols

Protocol A: Preparation of Oxygen-Free Stock Solutions

Objective: Create a stable 10 mM stock solution for long-term storage. Reagents: **Heptanal-d14** (neat), Anhydrous DMSO or Hexane, Argon gas.

- Environment Prep: Work in a fume hood. If possible, use a glove box. If not, establish an inert gas blanket.
- Solvent Purging: Sparge the solvent (DMSO or Hexane) with Argon for 15 minutes to remove dissolved oxygen.

- Gravimetric Addition:
 - Place a septum-capped amber vial on an analytical balance.
 - Tare the vial.
 - Using a gas-tight syringe, pierce the **Heptanal-d14** ampoule and withdraw the required volume.
 - Inject into the vial and record the exact mass (Density ~0.89 g/mL).
- Dilution: Add the calculated volume of sparged solvent through the septum to achieve 10 mM.
- Sealing: Wrap the cap with Parafilm. Store at -20°C or -80°C.

Protocol B: Stability Monitoring via GC-MS

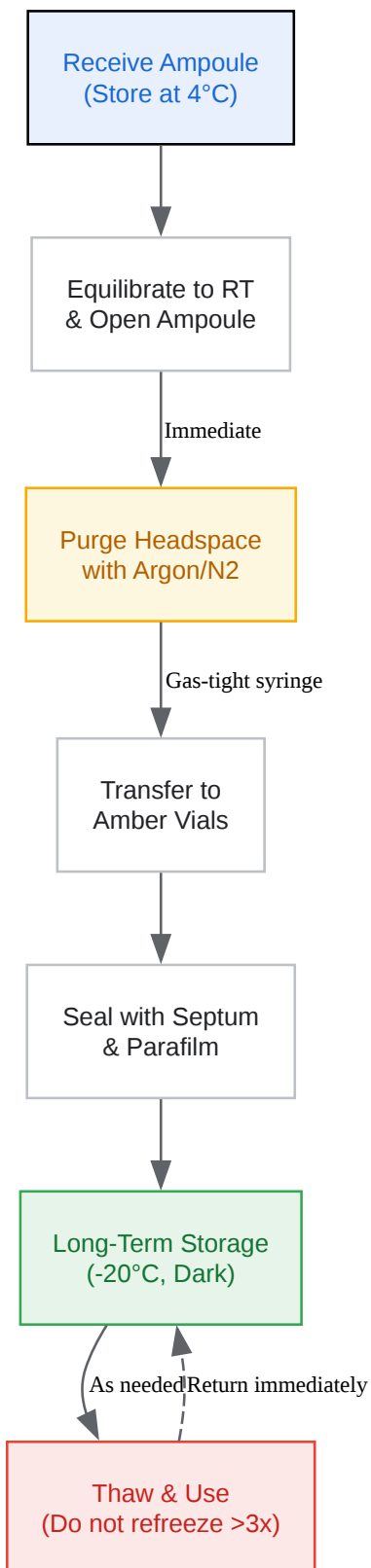
Objective: Verify the integrity of the standard before critical assays.

- Sampling: Aliquot 10 µL of stock solution into 990 µL of Hexane.
- Instrument: GC-MS (e.g., Agilent 7890/5977). Column: DB-5ms or equivalent.
- Method: Split injection (1:10). Oven ramp 40°C to 250°C.
- Criteria:
 - Peak A (**Heptanal-d14**): Major peak.
 - Peak B (Heptanoic Acid-d13): Check for appearance of broad peak at later retention time.
 - Acceptance: >95% purity by peak area.

Handling & Storage Workflow

Proper handling is the single biggest factor in maintaining the isotopic purity and chemical integrity of **Heptanal-d14**.

Visualization: The "Inert Loop" Workflow



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Figure 2: The "Inert Loop" workflow ensures minimal exposure to oxygen and moisture during the lifecycle of the standard.

Storage Best Practices

- Container: Amber borosilicate glass with PTFE-lined screw caps.
- Headspace: Always minimize headspace. If a vial is <50% full, transfer to a smaller insert or purge heavily with Argon before closing.
- Temperature: -20°C is standard; -80°C is optimal for periods >1 year.
- Light: Strictly protect from light to prevent photo-oxidation.

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 71317205, **Heptanal-d14**. Retrieved February 21, 2026, from [\[Link\]](#)
- FooDB. (2020). Heptanal: Chemical Properties and Occurrences. Retrieved February 21, 2026, from [\[Link\]](#)

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Sources

- 1. Heptanal SDS (Safety Data Sheet) | Flinn Scientific [\[flinnsci.com\]](https://www.flinnsci.com)
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